

# A Technical Guide to the IUPAC Nomenclature of $K_2[Ni(CN)_4]$

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## Compound of Interest

Compound Name: *Tetracyano nickel*

Cat. No.: *B1223027*

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Audience: Researchers, scientists, and drug development professionals.

This guide provides a detailed breakdown of the systematic process for naming the coordination compound  $K_2[Ni(CN)_4]$  according to the rules established by the International Union of Pure and Applied Chemistry (IUPAC).

## Structural Deconstruction and Component Analysis

The first step in naming a coordination compound is to identify its constituent parts. The formula  $K_2[Ni(CN)_4]$  indicates a salt composed of a simple cation and a complex anion.

- Cation:  $K^+$
- Anionic Coordination Complex:  $[Ni(CN)_4]^{2-}$

The compound dissociates in solution into two potassium ions ( $2 \times K^+$ ) and one tetracyanonickelate(II) ion ( $[Ni(CN)_4]^{2-}$ ). The charge of the complex ion is -2, which balances the +2 total charge from the two potassium ions.<sup>[1][2]</sup>

## IUPAC Naming Protocol

The IUPAC nomenclature for coordination compounds follows a specific set of rules.<sup>[3][4][5]</sup> This protocol outlines the application of these rules to  $K_2[Ni(CN)_4]$ .

The positive ion (cation) is named first.<sup>[3][6]</sup> In this case, the cation is  $K^+$ .

- Rule: Simple cations retain their elemental name.
- Cation Name: Potassium

No prefix is used to indicate the number of cations (e.g., "di-") in the final name. The charge balance implied by the anion's name and the metal's oxidation state makes this information redundant.

The components within the coordination sphere are named in a specific order: ligands first, then the central metal atom.<sup>[4][6]</sup>

- Ligand Identification and Naming:
  - The ligand is  $\text{CN}^-$ . According to IUPAC rules, the names of anionic ligands end in "-o".<sup>[4][5]</sup>
  - The name for the  $\text{CN}^-$  ligand is "cyano".<sup>[7]</sup>
- Indicating the Number of Ligands:
  - There are four "cyano" ligands.
  - The Greek prefix "tetra-" is used to denote four identical ligands.<sup>[6][8]</sup>
  - Ligand part of the name: tetracyano
- Naming the Central Metal Atom:
  - The central metal is Nickel (Ni).
  - Rule: If the coordination complex is an anion, the suffix "-ate" is added to the name of the central metal.<sup>[4][6][7]</sup>
  - Therefore, "Nickel" becomes "nickelate".
- Determining the Oxidation State of the Central Metal:
  - The overall charge of the complex ion  $[\text{Ni}(\text{CN})_4]^{2-}$  is -2.

- The charge of each cyanide ( $\text{CN}^-$ ) ligand is -1.
- Let the oxidation state of Nickel be x.
- The sum of the oxidation states must equal the overall charge of the complex:
  - $x + 4(-1) = -2$
  - $x - 4 = -2$
  - $x = +2$
- The oxidation state of Nickel is +2.<sup>[1][2]</sup> This is represented by a Roman numeral in parentheses immediately following the metal's name: (II).<sup>[4][6]</sup>

The final name is constructed by combining the cation name and the complex anion name, separated by a space.<sup>[3][6]</sup>

- Cation: Potassium
- Anion: tetracyanonickelate(II)
- Full IUPAC Name: Potassium tetracyanonickelate(II)<sup>[9]</sup>

## Data Presentation

Table 1: Component Nomenclature for  $\text{K}_2[\text{Ni}(\text{CN})_4]$

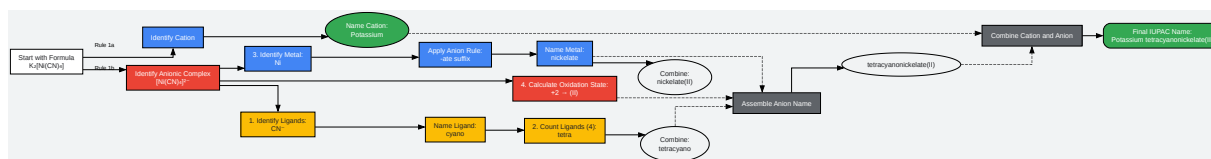
Component	Formula	Type	IUPAC Name	Rule Applied
Cation	$K^+$	Simple Cation	Potassium	Element name is used for simple cations.[3]
Ligand	$CN^-$	Anionic Ligand	Cyano	Anionic ligands end in "-o".[5]
Number of Ligands	4	-	tetra-	Greek prefix indicates the quantity of a single type of ligand.[6]
Central Metal	Ni	Transition Metal	Nickel	Base name of the metal.
Complex Ion	$[Ni(CN)_4]^{2-}$	Anionic Complex	Nickelate	The suffix "-ate" is added to the metal for anionic complexes.[4]

Table 2: Oxidation State Calculation for Nickel in  $[Ni(CN)_4]^{2-}$ 

Component	Quantity	Charge/Oxidation State	Total Charge
Nickel (Ni)	1	x	x
Cyanide ( $CN^-$ )	4	-1	-4
Total (Complex Ion)	-	-	-2
Equation	$x + (-4) = -2$	Result	$x = +2$

## Visualization of the Naming Workflow

The logical process for deriving the IUPAC name of  $K_2[Ni(CN)_4]$  is illustrated below.



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Caption: Logical workflow for IUPAC naming of  $K_2[Ni(CN)_4]$ .

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## References

- 1. quora.com [quora.com]
- 2. What will be the oxidation number of Ni in.  $K_2[Ni(CN)_4]$ ? - askITians [askitians.com]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 4. Notes on IUPAC nomenclature of mononuclear coordination compounds for IIT JEE aspirants. [unacademy.com]
- 5. Nomenclature of Coordination Compounds- Ligand and Oxidation state. [allen.in]
- 6. IUPAC Nomenclature Of CO-Ordination Compounds [pw.live]
- 7. brainly.in [brainly.in]

- 8. bhu.ac.in [bhu.ac.in]
- 9. allen.in [allen.in]
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